

Technical Support Center: PI3K Pathway

Western Blotting

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Compound of Interest

Compound Name: *PI3K-IN-11*

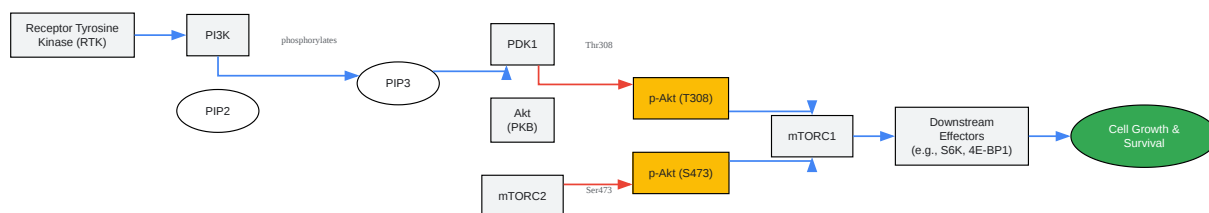
Cat. No.: *B163009*

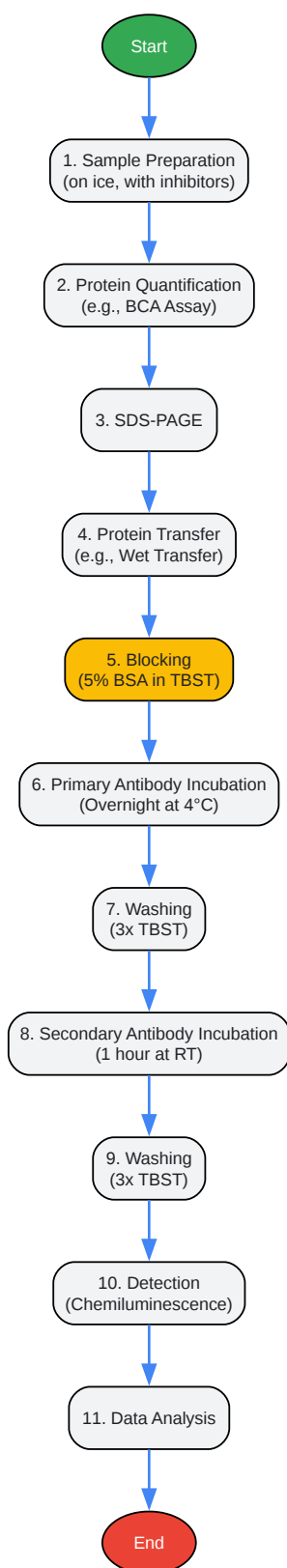
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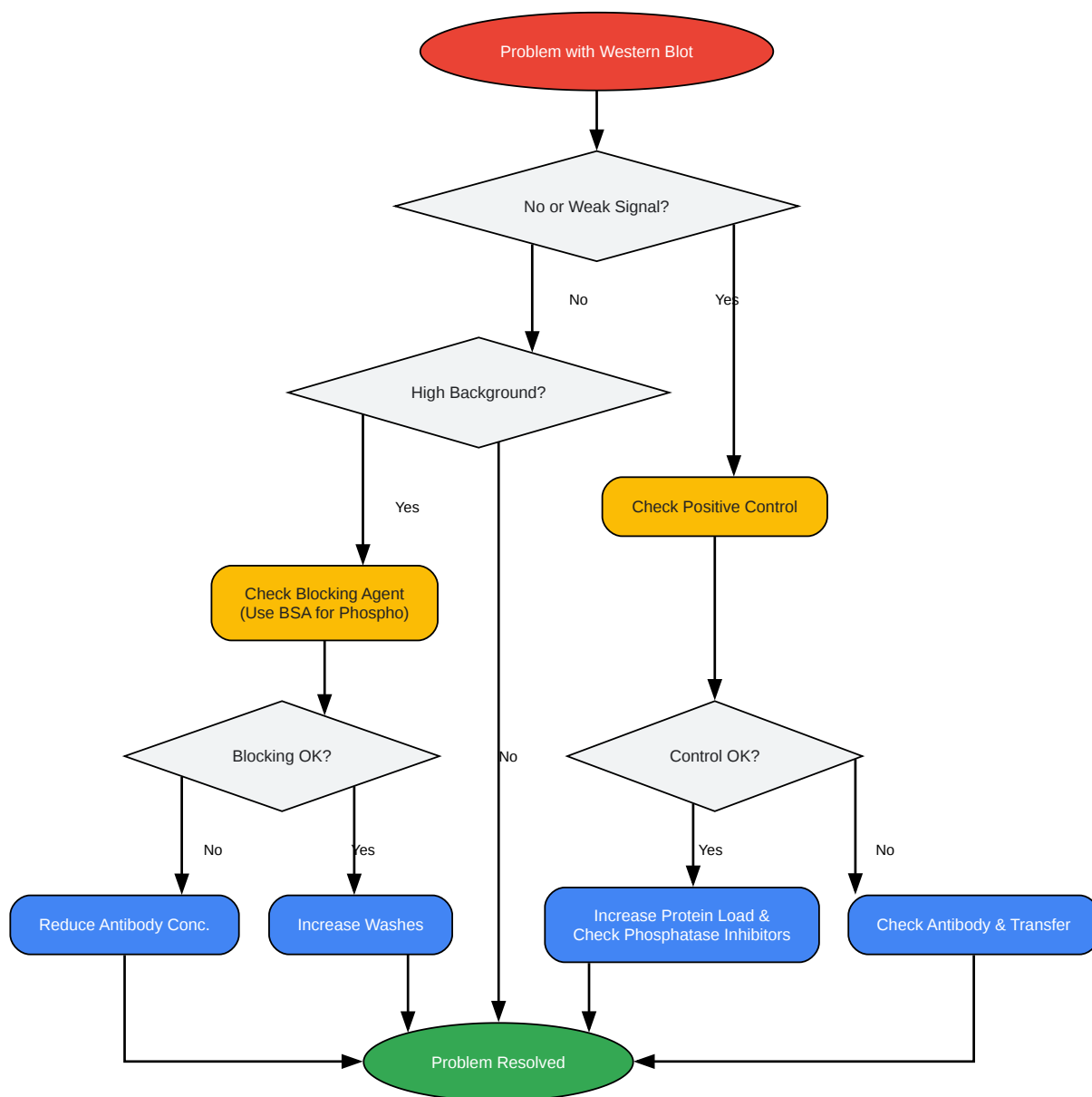
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome common pitfalls encountered during the Western blot analysis of the PI3K signaling pathway.

I. PI3K/Akt Signaling Pathway Overview

The Phosphoinositide 3-kinase (PI3K) pathway is a crucial signaling cascade that regulates essential cellular processes, including cell growth, proliferation, survival, and metabolism.^{[1][2]} Dysregulation of this pathway is frequently implicated in diseases like cancer.^{[1][2]} Western blotting is a fundamental technique used to investigate the activation and expression levels of key proteins within this pathway.







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References

- 1. benchchem.com [benchchem.com]
- 2. Challenges for the clinical development of PI3K inhibitors: Strategies to improve their impact in solid tumors - PMC [pmc.ncbi.nlm.nih.gov]
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